SMILES notation for 6-Amino-2-methylquinoline

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Compound of Interest

Compound Name:	*6-Amino-2-methylquinoline*
CAS No.:	*65079-19-8*
Cat. No.:	*B160969*

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Abstract

This technical guide provides a rigorous analysis of **6-Amino-2-methylquinoline** (CAS: 65079-19-8), a critical building block in the synthesis of antimalarial and antineoplastic agents. We move beyond simple string definitions to explore the graph-theory logic behind its SMILES notation, computational handling in RDKit, and physical validation via NMR spectroscopy. This document is designed for medicinal chemists and data scientists requiring high-fidelity structural data integration.

Structural Anatomy & Numbering Logic

To generate accurate SMILES (Simplified Molecular Input Line Entry System), one must first master the IUPAC numbering of the quinoline scaffold. Errors here propagate into database mismatches and failed docking simulations.

The Quinoline Core: The structure consists of a benzene ring fused to a pyridine ring.

- Nitrogen (N): Position 1.
- Methyl Group (-CH_3): Attached at Position 2 (adjacent to N).

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- Amino Group ($-NH_2$): Attached at Position 6 (on the benzenoid ring, para to the bridgehead carbon).

Diagram 1: Structural Connectivity & Numbering

The following diagram visualizes the critical nodes required for SMILES parsing.

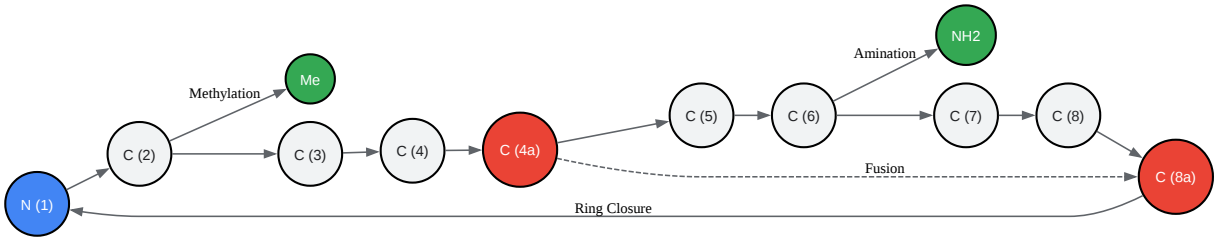

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Figure 1: Topological connectivity of **6-Amino-2-methylquinoline**.[1] Note the fusion points at C4a and C8a.

SMILES Notation: Derivation & Syntax

SMILES strings are not random; they are depth-first traversals of the molecular graph.

Canonical SMILES

String:CC1=NC2=C(C=C1)C=C(N)C=C2

Deconstruction:

- C: Starts with the Methyl group carbon.

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- C1: The methyl is attached to the first ring atom (C2 of quinoline). The 1 opens the first ring closure label.
- =N: Double bond to the Nitrogen at position 1.
- C2: The bridgehead carbon (C8a). The 2 opens the second ring closure label.[2]
- =C: The other bridgehead carbon (C4a).
- (C=C1): Branching logic. We traverse C4 -> C3 -> C2. The 1 closes the first ring (Pyridine ring complete).
- C=C(N): Moving to the benzene ring. At C6, we branch (N) for the amino group.
- C=C2: C7 -> C8 -> C8a. The 2 closes the second ring (Benzene ring complete).

Data Table: Notation Variants

Different algorithms (OpenBabel, OEChem, InChI) may generate slightly different strings. All below are valid, but the Canonical version is preferred for database keys.

Notation Type	String	Notes
Canonical SMILES	CC1=NC2=C(C=C1)C=C(N)C=C2	PubChem Standard [1].[1][3][4] Best for database indexing.
Isomeric SMILES	CC1=NC2=C(C=C1)C=C(N)C=C2	Identical to canonical as the molecule is achiral.
Kekulé Form	CC1=NC2=C(C=C1)C=C(N)C=C2	Explicit double bonds defined.
InChI Key	TYJFYUVDUUACKX-UHFFFAOYSA-N	Hashed identifier for exact lookup [2].

Computational Protocol: Python & RDKit

As a scientist, you should never manually type SMILES into a database. Use a validation script to sanitize the input.

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Objective: Validate the SMILES string and generate a molecular fingerprint for similarity searching.

Diagram 2: Computational Workflow

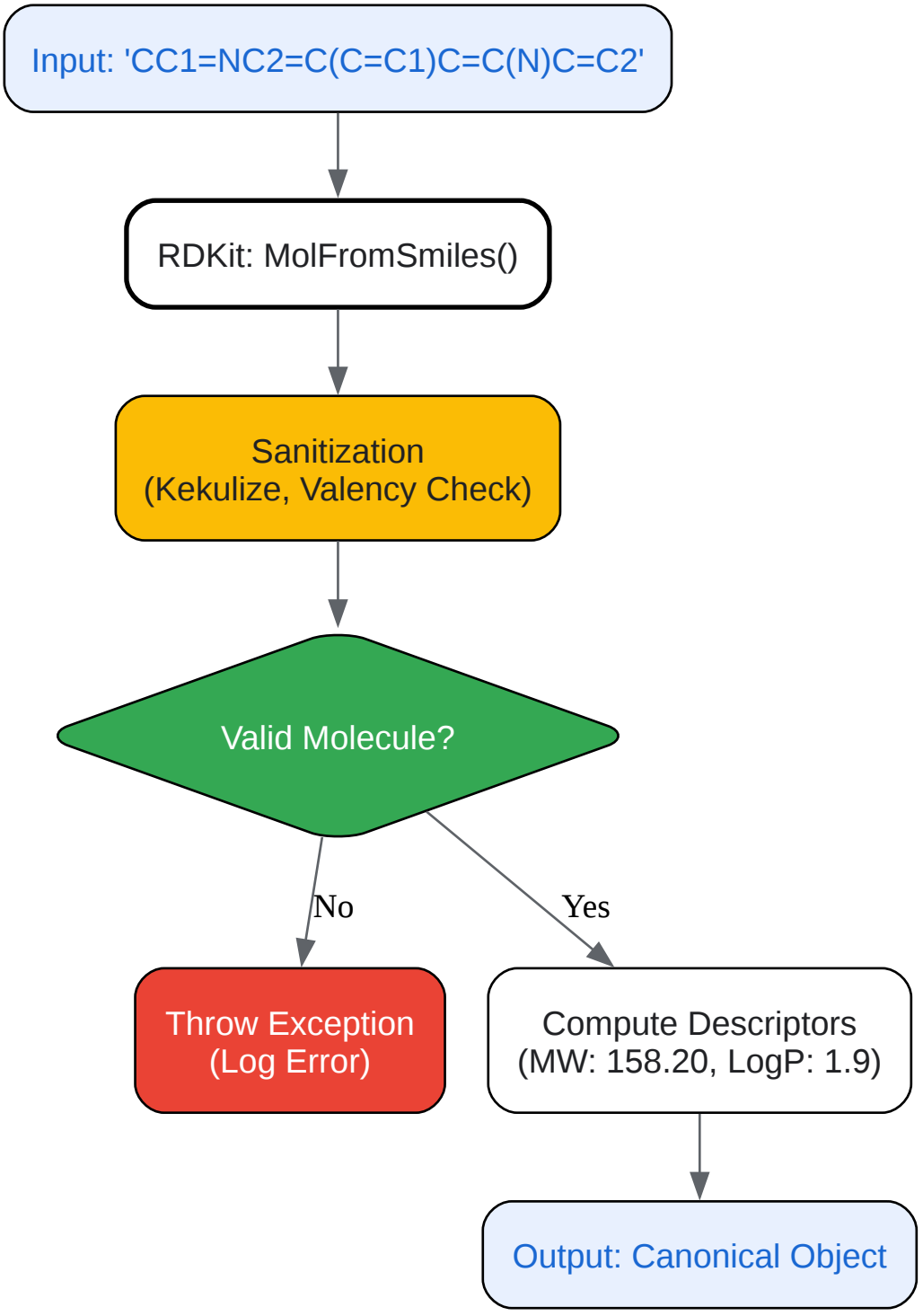

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Figure 2: Automated validation pipeline using RDKit.

Python Implementation:

Synthesis & Analytical Validation

A SMILES string is useless if it does not match the physical sample. The synthesis of **6-Amino-2-methylquinoline** typically follows a modified Skraup-Doebner-Von Miller reaction or reduction of the nitro-precursor [3].

Synthetic Pathway

- Precursor: 4-Nitroaniline + Crotonaldehyde (or equivalents).
- Cyclization: Formation of 6-nitro-2-methylquinoline.
- Reduction: Hydrogenation (H_2/Pd-C) or chemical reduction ($SnCl_2$/HCl) converts the $-NO_2$ group to the $-NH_2$ group [4].

Analytical Fingerprint (NMR)

To confirm your sample matches the SMILES CC1=NC2=C(C=C1)C=C(N)C=C2, look for these diagnostic ^1H NMR signals (DMSO-d_6):

Moiety	Chemical Shift (δ ppm)	Multiplicity	Assignment
$-CH_3$	~2.60	Singlet (3H)	Methyl group at C2. Distinctive high-field aromatic signal.
$-NH_2$	~5.40	Broad Singlet (2H)	Exchangeable amino protons. Disappears with D_2O shake.
Ar-H	6.80 - 7.00	Doublet/Multiplet	Protons at C5/C7 (Ortho to amino group).
Ar-H	7.60 - 8.00	Multiplet	Protons at C3/C4/C8.

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Note: The methyl group at 2.60 ppm is the "anchor" signal confirming the 2-methyl substitution, distinguishing it from other isomers.

References

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